

Application Notes and Protocols for Fosamine in Invasive Woody Species Control Research

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Compound of Interest

Compound Name: Fosamine

Cat. No.: B1202035

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These application notes provide a comprehensive overview of **fosamine** ammonium, an organophosphate herbicide used for the control of invasive woody plant species. This document outlines the herbicide's mechanism of action, summarizes key quantitative data on its efficacy and toxicity, and provides detailed protocols for its application in a research setting.

Mechanism of Action

Fosamine ammonium acts as a plant growth regulator.[1] It is typically applied to foliage in the late summer or early fall. The active ingredient is absorbed by the leaves and buds of woody plants. The herbicidal effects are generally not visible until the following spring when the treated plants fail to produce new leaves and buds, or the new growth is stunted and malformed.[1] This inhibition of bud development ultimately leads to the death of the plant. While the precise biochemical mechanism is not fully understood, there is evidence to suggest that **fosamine** inhibits mitosis in susceptible plants.[1]

Quantitative Data Summary

The following tables summarize the available quantitative data on the efficacy of **fosamine** ammonium against various invasive woody species and its toxicological profile.

Table 1: Efficacy of Fosamine Ammonium on Invasive Woody Species

Target Species	Application Rate	Efficacy	Non-Target Impacts
Common Buckthorn (Rhamnus cathartica)	Not specified in study	95% mortality rate[2] [3][4]	Up to 85% reduction in forb cover[2][3][4]
Multiflora Rose (Rosa multiflora)	2% solution + 0.25% surfactant	Effective control; slight regrowth may occur initially, followed by mortality in the summer.	Kills only woody species; non-volatile. [5]
General Brush (>6 feet high)	Minimum 8 lb (2 gal) / acre	Recommended for dense stands.	-

Note: Efficacy data for other susceptible species such as maple, birch, alder, blackberry, ash, and oak is primarily qualitative. Further research is needed to establish specific mortality rates at various application concentrations for these species.

Table 2: Toxicological Profile of Fosamine Ammonium

Organism Group	Test	Result	Toxicity Classification
Mammals	Acute Oral LD50 (Rat)	>5,000 - 24,400 mg/kg[6][7]	Practically Nontoxic[6]
Mammals	Acute Dermal LD50 (Rabbit)	>1683 mg/kg[7]	Moderate Toxicity (EPA Class II)[6]
Birds	Acute Oral LD50 (Mallard Duck, Bobwhite Quail)	>5,000 - >10,000 mg/kg[6]	Practically Nontoxic[6]
Fish	96-hour LC50 (Bluegill Sunfish)	670 mg/L	Practically Nontoxic[6]
Fish	96-hour LC50 (Rainbow Trout, Fathead Minnow)	>1000 ppm	Practically Nontoxic[6]
Aquatic Invertebrates	48-hour LC50 (Daphnia)	1,524 mg/L	Practically Nontoxic
Bees	-	>10,000 mg/L (sprayed directly)	Practically Nontoxic

Experimental Protocols

The following protocols are designed for researchers conducting field trials to evaluate the efficacy of **fosamine** for the control of invasive woody species.

Materials

- **Fosamine** ammonium herbicide (e.g., Krenite® S)
- Non-ionic surfactant
- Backpack sprayer or handgun sprayer

- Personal Protective Equipment (PPE): chemical-resistant gloves, long-sleeved shirt, long pants, shoes plus socks, and protective eyewear
- Graduated cylinders and mixing containers
- Flagging tape or stakes for plot demarcation
- GPS unit for mapping plots
- Data collection sheets

Experimental Design and Plot Establishment

A randomized complete block design is recommended to account for environmental variability.

- Site Selection: Choose a research site with a relatively uniform infestation of the target invasive woody species.
- Plot Demarcation: Establish experimental plots of a consistent size (e.g., 10m x 10m). The number of plots will depend on the number of treatments and desired replications.
- Treatment Allocation: Randomly assign treatments to the plots within each block. Treatments should include a control (no herbicide) and various concentrations of **fosamine**, with and without a surfactant.
- Pre-treatment Data Collection: Before herbicide application, collect baseline data for each plot, including:
 - Density of the target species (stems per unit area)
 - Height and basal diameter of a representative sample of target plants
 - Percent cover of the target species
 - Percent cover and diversity of non-target native vegetation

Herbicide Application Protocol

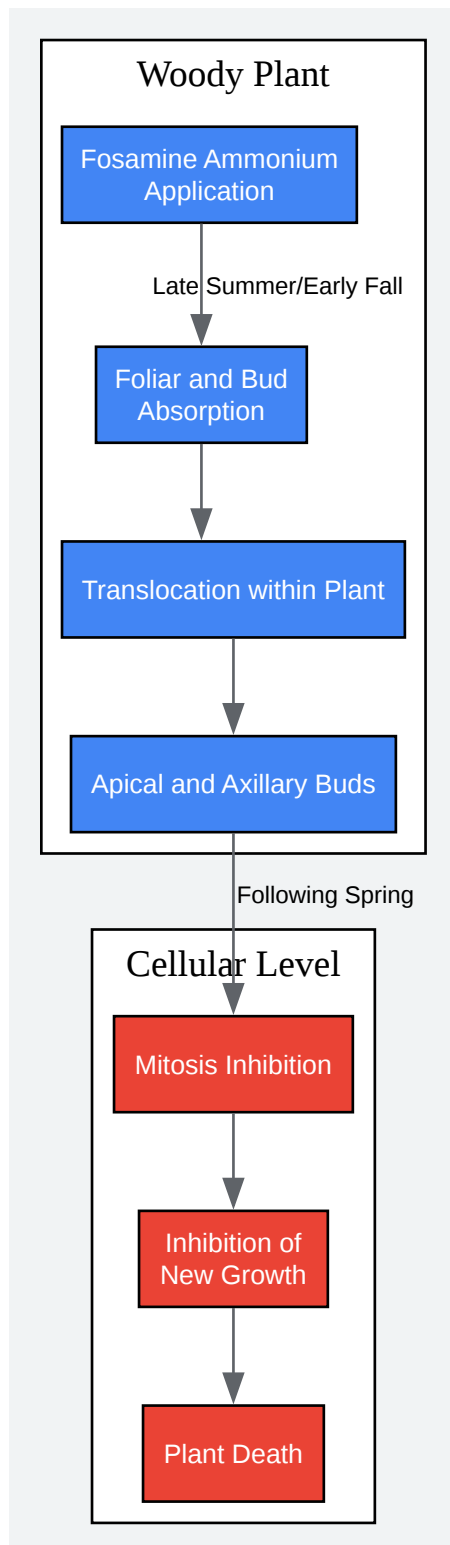
- Timing: Apply **fosamine** in the late summer or early fall, before the target species begins to show autumn leaf coloration.[1]
- Mixing: Prepare the herbicide solutions according to the desired treatment concentrations. If a surfactant is being used, add it to the mixture as per the manufacturer's recommendations (typically 0.25% by volume).[5]
- Application:
 - Ensure foliage is dry at the time of application.[1]
 - Apply the herbicide solution to the foliage of the target woody plants until the leaves are uniformly wet, but not to the point of runoff.
 - For dense brush, ensure thorough coverage of the entire plant.
 - Avoid application within 24 hours of expected rainfall to prevent the herbicide from being washed off the foliage.[1]

Post-treatment Data Collection and Analysis

- Efficacy Assessment: Evaluate the efficacy of the treatments the following spring and summer. Data to be collected includes:
 - Mortality rate of the target species (percentage of dead plants per plot).
 - Degree of defoliation and bud-break inhibition on surviving plants.
 - Stunted growth or abnormal leaf development.
- Non-target Impact Assessment: Monitor the impact on non-target vegetation by reassessing the percent cover and diversity of native plants in each plot.
- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the significance of treatment effects on the target and non-target species.

Visualizations

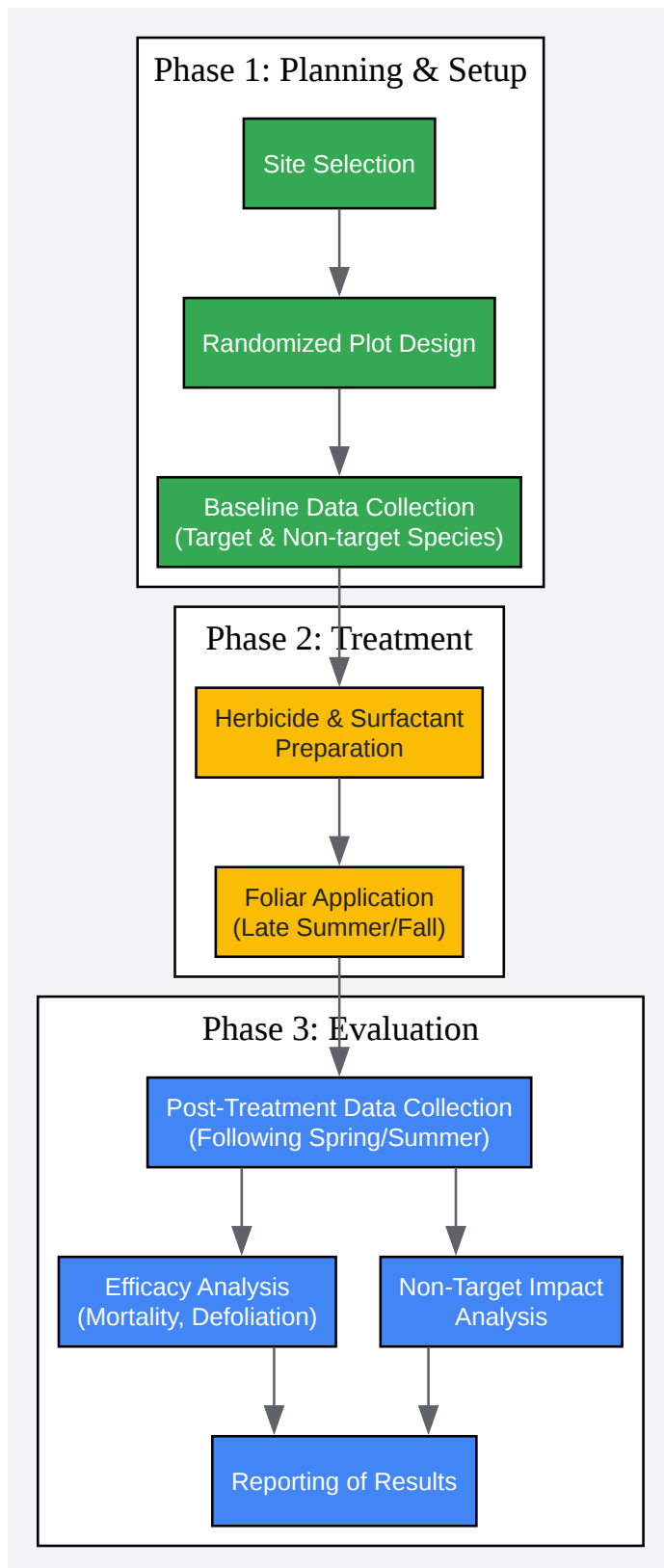
Fosamine's Proposed Signaling Pathway



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Caption: Proposed mechanism of **fosamine** action in woody plants.

Experimental Workflow for Fosamine Efficacy Trial



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Caption: Workflow for a **fosamine** efficacy field trial.

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